

Application Note: NMR Characterization & Structure Confirmation of *p*-Hydroxyphenylethyl *p*-coumarate

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Compound of Interest

Compound Name: *p*-Hydroxyphenylethyl *p*-coumarate

Cat. No.: B12824894

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Executive Summary

***p*-Hydroxyphenylethyl *p*-coumarate** (C₁₇H₁₆O₄) is a bioactive phenylpropanoid ester found in medicinal plants such as *Notopterygium incisum* and *Rhodiola* species. It exhibits significant anti-inflammatory, antioxidant, and antiviral activities. However, its structural similarity to other hydroxycinnamic acid derivatives (e.g., amides like *N*-*p*-coumaroyltyramine) necessitates precise spectroscopic validation. This guide outlines a self-validating NMR workflow to unequivocally distinguish the ester linkage and confirm the *trans*-geometry of the olefinic moiety.

Chemical Structure & Numbering System

To ensure accurate assignment, we utilize the following numbering scheme throughout this protocol.

- Moiety A (Acidic): *p*-Coumaroyl group (Positions 1–9)

- Moiety B (Alcoholic): Tyrosol group (Positions 1'–8')

Connectivity: The ester bond connects C-9 (carbonyl) to C-8' (ethereal methylene).

(Note: Visualization of the structure is provided in the Graphviz diagram in Section 6)

Experimental Protocol

Sample Preparation

Proper sample preparation is critical to resolve the phenolic protons and prevent signal broadening.

- Solvent: DMSO- d_6 (99.9% D) is preferred over CD_3OD or $CDCl_3$.
 - Reasoning: DMSO- d_6 disrupts intermolecular hydrogen bonding, often allowing for the observation of the exchangeable phenolic hydroxyl protons (~9.0–10.0 ppm), which are crucial for confirming the oxidation state of the aromatic rings.
- Concentration: Dissolve 5–10 mg of purified compound in 600 μ L of solvent.
- Tube: High-precision 5 mm NMR tube (e.g., Wilmad 535-PP).
- Temperature: 298 K (25°C).

Acquisition Parameters (600 MHz recommended)

- 1H NMR (1D): 64 scans, 2s relaxation delay, 30° pulse angle.
- ^{13}C NMR (1D): 1024+ scans, power-gated decoupling.
- COSY: Gradient-selected, 2048 x 256 points.
- HSQC: Multiplicity-edited (to distinguish CH/ CH_3 from CH_2).
- HMBC: Optimized for long-range coupling (Hz).

Data Analysis & Structural Assignment[1][2][3][4][5][6][7]

¹H NMR Interpretation

The proton spectrum is characterized by two distinct AA'BB' aromatic systems and a trans-cinnamate olefinic pattern.

- The Coumaroyl Olefins (The "Signature"):
 - Look for two doublets with a large coupling constant (Hz).
 - H-7 (β-position): Deshielded resonance at ~7.55 ppm.
 - H-8 (α-position): Shielded resonance at ~6.35 ppm.
 - Validation: The 16 Hz coupling confirms the trans () geometry.
- The Tyrosol Linker:
 - H-8' (O-CH₂): Triplet at ~4.26 ppm (Hz). The shift >4.0 ppm confirms the ester oxygen attachment (vs. ~3.3 ppm for an amide N-CH₂).
 - H-7' (Benzylic CH₂): Triplet at ~2.85 ppm (Hz).
- Aromatic Regions:
 - Coumaroyl Ring: Two doublets (Hz) at ~7.56 ppm (H-2,6) and ~6.80 ppm (H-3,5).[1]
 - Tyrosol Ring: Two doublets (

Hz) at ~7.05 ppm (H-2',6') and ~6.68 ppm (H-3',5').

¹³C NMR Interpretation

Key diagnostic carbon shifts (in DMSO-d₆):

- Ester Carbonyl (C-9):166.5 ppm.
- Oxygenated Methylene (C-8'):64.8 ppm.
- Benzylic Methylene (C-7'):33.8 ppm.

Summary Table of NMR Data (DMSO-d₆)

Position	Type	δC (ppm)	δH (ppm), mult., J (Hz)	HMBC Correlations (H $\rightarrow$ C)
Coumaroyl				
1	C-q	125.3	-	-
2, 6	CH	130.2	7.56, d, 8.6	C-4, C-7, C-9
3, 5	CH	115.8	6.80, d, 8.6	C-1, C-4
4	C-q	159.8	-	-
7	CH	144.6	7.55, d, 16.0	C-2/6, C-9, C-1
8	CH	114.3	6.35, d, 16.0	C-1, C-9
9	C=O[1]	166.5	-	-
Tyrosol				
1'	C-q	128.5	-	-
2', 6'	CH	129.8	7.05, d, 8.4	C-4', C-7'
3', 5'	CH	115.1	6.68, d, 8.4	C-1', C-4'
4'	C-q	155.8	-	-
7'	CH ₂	33.8	2.85, t, 6.8	C-1', C-2'/6', C-8'
8'	CH ₂	64.8	4.26, t, 6.8	C-1', C-7', C-9
OH Groups				
4-OH	OH	-	~10.0, br s	C-3/5, C-4
4'-OH	OH	-	~9.2, br s	C-3'/5', C-4'

Validation Protocol (Self-Check)

To ensure the structure is correct and not an isomer (e.g., cis-isomer or amide analog):

- The "Linker Test" (HMBC):

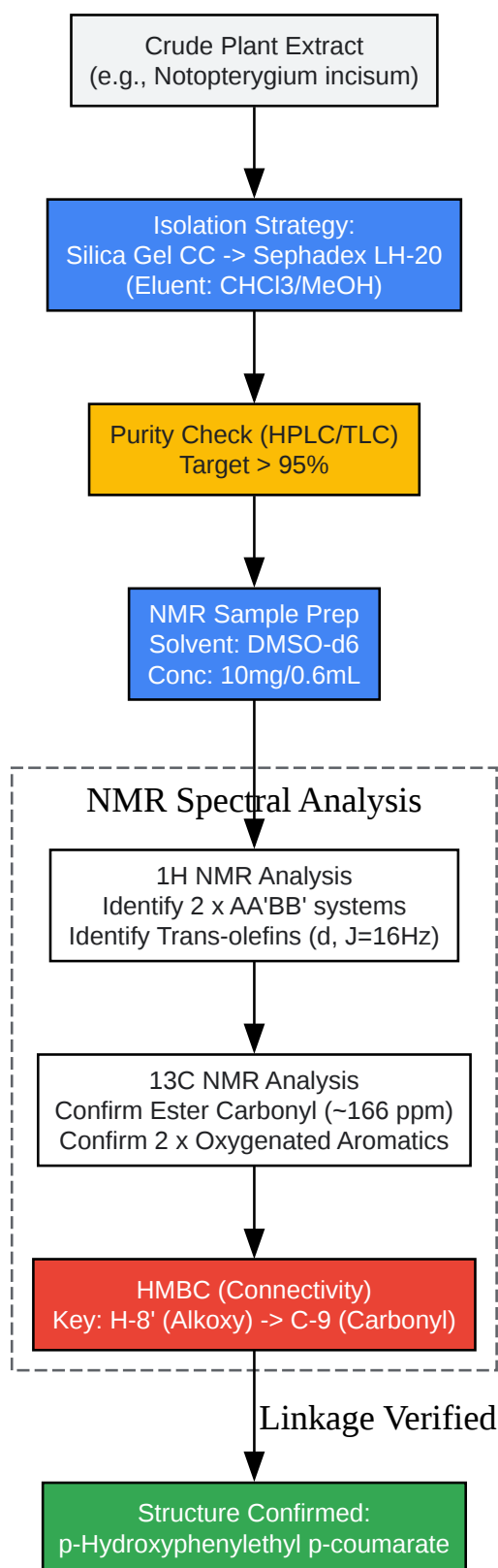
- Verify the correlation between H-8' (4.26 ppm) and C-9 (166.5 ppm). This 3-bond coupling is the definitive proof of the ester linkage between the two moieties.
- The "Geometry Test" (J-Coupling):
 - Confirm

Hz. If

Hz, you have the cis (Z) isomer, likely an artifact of UV exposure during isolation.
- The "Heteroatom Test" (Chemical Shift):
 - If H-8' appears at ~3.4 ppm and C-8' at ~41 ppm, the compound is the amide (N-coumaroyltyramine), not the ester.

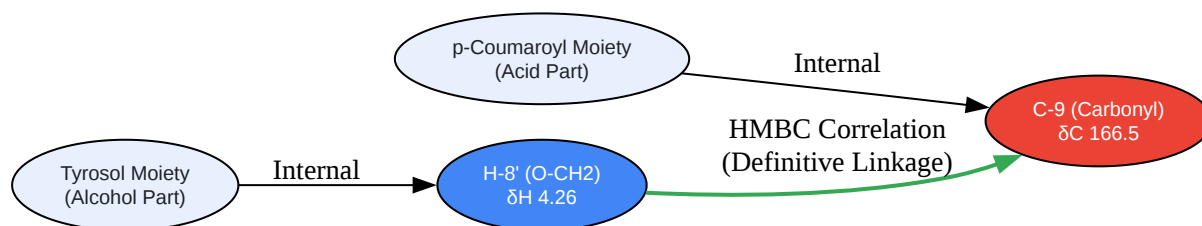
Visualization: Structural Logic & Workflow[1]

The following diagram illustrates the connectivity logic used to build the structure from NMR data and the standard isolation workflow.



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Caption: Workflow for the isolation and definitive NMR structural confirmation of **p-Hydroxyphenylethyl p-coumarate**, highlighting the critical HMBC checkpoint.



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Caption: HMBC correlation logic diagram showing the critical vector connecting the alcohol moiety protons to the acid moiety carbonyl.

References

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